

Issues with Disperse Red 9 solubility in different solvents

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Compound of Interest

Compound Name: **Red 9**

Cat. No.: **B1171698**

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Technical Support Center: Disperse Red 9

This technical support center provides troubleshooting guidance and frequently asked questions regarding the solubility of Disperse **Red 9** in various solvents. It is intended for researchers, scientists, and professionals in drug development who may use this dye in their experiments.

Frequently Asked Questions (FAQs)

Q1: What is Disperse **Red 9** and what are its general solubility characteristics?

A1: Disperse **Red 9**, also known as 1-(methylamino)anthraquinone or Solvent Red 111, is a red anthraquinone dye.^{[1][2][3]} It typically appears as a red to orange-brown powder.^{[4][5][6]} Its chemical structure, characterized by extensive aromatic regions, leads to low solubility in polar solvents like water and better solubility in many organic solvents.^[7]

Q2: In which organic solvents is Disperse **Red 9** soluble?

A2: Disperse **Red 9** is reported to be soluble in acetone, ethanol, ethylene glycol ether, and linseed oil.^{[4][5][6]} It is also generally soluble in dimethyl sulfoxide (DMSO).^[7]

Q3: How soluble is Disperse **Red 9** in water?

A3: Disperse **Red 9** has very low solubility in water. A reported value is 73.55 µg/L at 25 °C.^{[5][8]}

Q4: Are there any solvents in which Disperse **Red 9** is known to be poorly soluble or insoluble?

A4: Yes, it is reported to be slightly soluble in benzene and carbon tetrachloride.[4][5][6][9] It is also described as being insoluble in "stout solvent," which may refer to specific aliphatic hydrocarbon solvents.[4][6]

Troubleshooting Guide

This guide addresses common issues encountered when dissolving Disperse **Red 9**.

Issue 1: Disperse Red 9 is not dissolving in the chosen solvent.

- Possible Cause: The solvent may not be appropriate for Disperse **Red 9**.
 - Solution: Refer to the solubility data table below. Choose a solvent in which Disperse **Red 9** is known to be soluble, such as acetone or ethanol.[4][9][10] For applications requiring an aqueous environment, consider using a co-solvent or a dispersing agent.[11]
- Possible Cause: The concentration of Disperse **Red 9** is too high for the chosen solvent.
 - Solution: Try reducing the concentration of the dye. Solubility can be increased by heating the solution, but be aware that the dye may precipitate out as the solution cools.[7]
- Possible Cause: The dissolution process is slow.
 - Solution: Increase agitation by stirring or using a vortex mixer. Gentle heating can also accelerate dissolution.

Issue 2: The solution is cloudy or contains suspended particles.

- Possible Cause: The dye has not fully dissolved or has precipitated out of solution.
 - Solution: Ensure the solution is not supersaturated. If heating was used to dissolve the dye, allow the solution to cool to room temperature to check for precipitation. If particles remain, they can be removed by filtration, though this will reduce the final concentration.

For applications like dyeing, fine grinding of the dye powder before making a dispersion can improve results.[11]

- Possible Cause: Impurities in the Disperse **Red 9** sample.
 - Solution: The purity of the dye can affect its solubility. If purity is a concern, purification methods such as crystallization from butan-1-ol followed by ethanol, or sublimation under vacuum, can be employed.[4][6]

Data Presentation

Table 1: Solubility of Disperse **Red 9** in Various Solvents

Solvent	Solubility	Reference
Acetone	Soluble	[4][5][6][9]
Ethanol	Soluble	[4][5][6][9][10]
Ethylene Glycol Ether	Soluble	[4][5][6]
Linseed Oil	Soluble	[4][5][6]
Dimethyl Sulfoxide (DMSO)	Generally Soluble	[7]
Benzene	Slightly Soluble	[4][5][6][9]
Carbon Tetrachloride	Slightly Soluble	[4][5][6][9]
Water	73.55 µg/L (at 25 °C)	[5][8]

Experimental Protocols

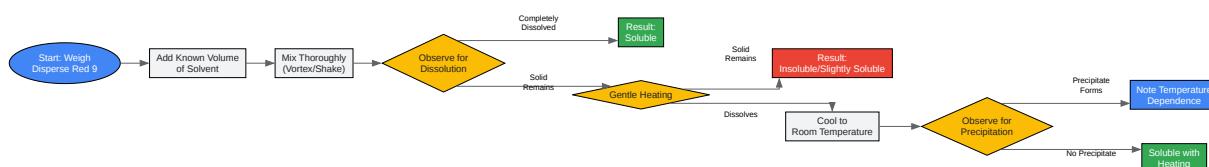
Protocol 1: General Method for Determining Solubility

This protocol provides a general procedure for determining the solubility of Disperse **Red 9** in a given solvent.

- Preparation: Add a small, accurately weighed amount of Disperse **Red 9** (e.g., 1-5 mg) to a clean, dry test tube or vial.

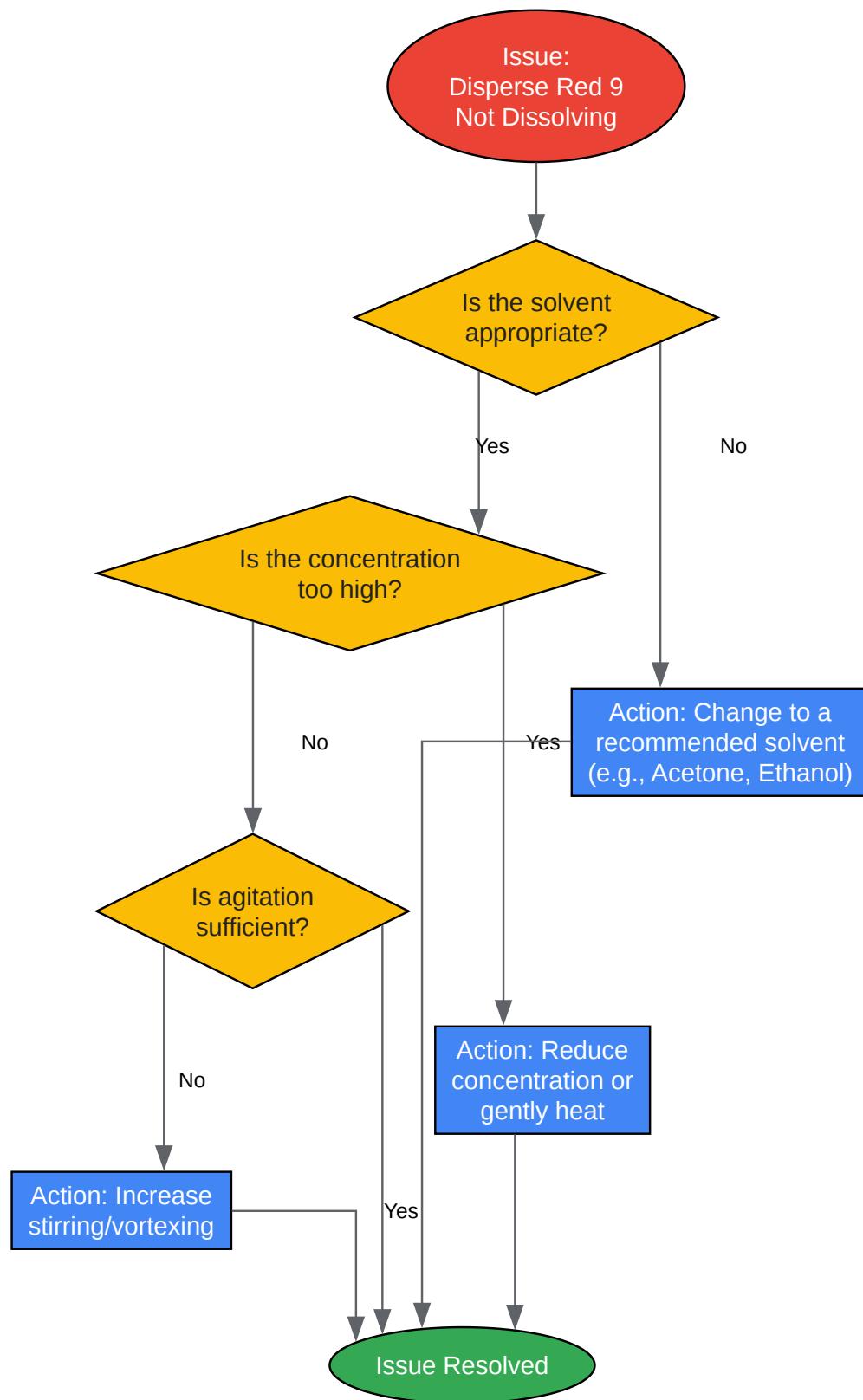
- Solvent Addition: Add a measured volume of the test solvent (e.g., 1 mL) to the test tube.
- Dissolution: Vigorously mix the contents using a vortex mixer or by shaking for several minutes. Observe for any dissolution.
- Observation: If the solid dissolves completely, the dye is soluble at that concentration. If the solid does not dissolve, the dye is considered insoluble or sparingly soluble.
- Heating (Optional): Gently heat the mixture to see if temperature increases solubility. Note any changes upon cooling.
- Data Recording: Record your observations, including the solvent used, the amount of dye and solvent, and the dissolution behavior at room temperature and with heating.

Visualizations



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Caption: Experimental workflow for determining the solubility of Disperse **Red 9**.

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